

Diacetoxydimethylsilane molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Diacetoxydimethylsilane*

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An In-depth Technical Guide to **Diacetoxydimethylsilane** for Researchers and Drug Development Professionals

Abstract

Diacetoxydimethylsilane, a versatile organosilicon compound, serves as a critical reagent and building block across various scientific disciplines. This guide provides an in-depth analysis of its core chemical properties, synthesis, and reactivity. We delve into its primary applications as a potent cross-linking agent for silicone polymers and as a silylating agent in complex organic synthesis. Particular emphasis is placed on its role as an enabling tool for professionals in drug development, where it is utilized for the protection of functional groups during the synthesis of active pharmaceutical ingredients (APIs). This document consolidates technical data, field-proven insights, detailed experimental protocols, and critical safety procedures to serve as a comprehensive resource for researchers and scientists.

Core Chemical Identity and Properties

Diacetoxydimethylsilane, also known by its synonym dimethyldiacetoxysilane, is a reactive organosilicon compound notable for the two acetoxy groups attached to a central dimethylsilyl core. This structure dictates its chemical behavior, particularly its susceptibility to hydrolysis.

Chemical Identifiers

A consistent and accurate identification is paramount in scientific research and regulatory compliance.

Identifier	Value	Source
IUPAC Name	[acetyloxy(dimethyl)silyl] acetate	[1]
CAS Number	2182-66-3	[1][2]
Molecular Formula	C ₆ H ₁₂ O ₄ Si	[1][2][3]
Synonyms	Dimethyldiacetoxysilane, Silanediol dimethyl- diacetate	[1][2][3]

Physicochemical Properties

The physical and chemical properties of **diacetoxymethylsilane** are essential for its handling, application, and storage. It is typically a colorless to slightly yellow liquid with a distinct, pungent odor of acetic acid resulting from slow hydrolysis upon contact with atmospheric moisture.[3][4]

Property	Value	Source
Molecular Weight	176.24 g/mol	[1][2][5]
Appearance	Colorless, transparent liquid	[3]
Density	1.054 - 1.08 g/mL at 25 °C	[3][4][6]
Boiling Point	163 - 165 °C	[2][4]
Melting Point	-12.5 °C	[4][5][6]
Refractive Index	n ₂₀ /D 1.403	[4][6]

Chemical Structure

The structure features a central silicon atom bonded to two methyl groups and two acetoxymethyl groups. The polar Si-O bonds are the primary sites of reactivity.

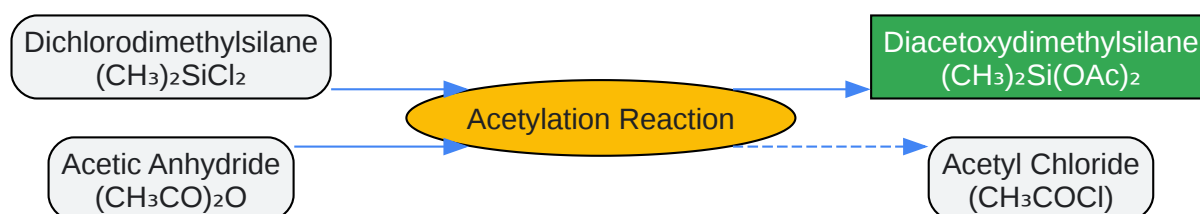
Caption: 2D Structure of **Diacetoxydimethylsilane**.

Synthesis and Core Reactivity

Understanding the synthesis and fundamental reactivity of **diacetoxydimethylsilane** is key to leveraging its capabilities in various applications.

Synthesis Pathway

A prevalent industrial method for synthesizing **diacetoxydimethylsilane** involves the direct acetylation of dichlorodimethylsilane with acetic anhydride.[3][7] This reaction is efficient and yields the desired product along with acetyl chloride as a byproduct.

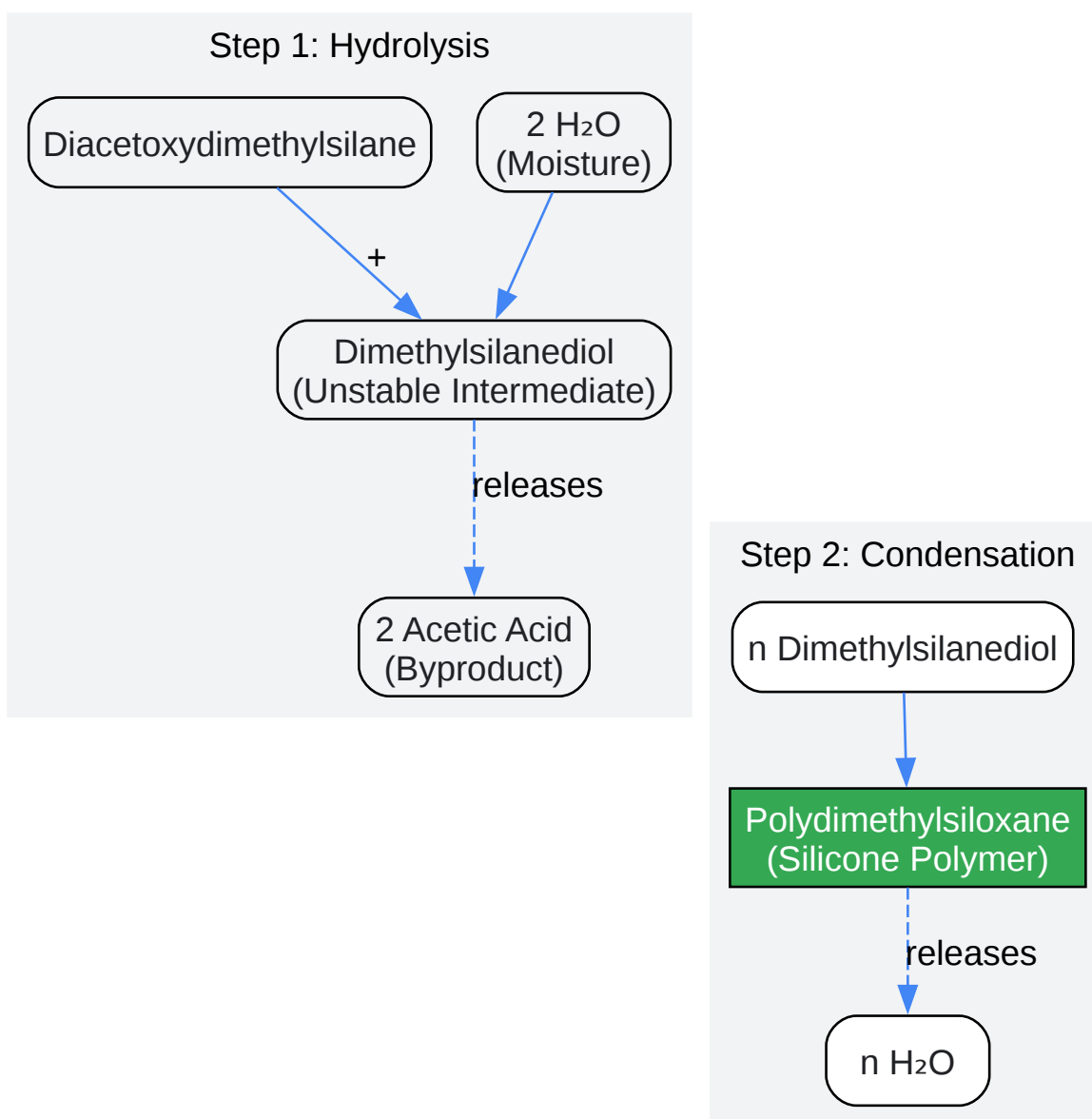


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Caption: Synthesis of **Diacetoxydimethylsilane**.

Hydrolysis: The Key to Reactivity

The most significant chemical property of **diacetoxydimethylsilane** is its reaction with water. The acetoxy groups are readily hydrolyzed, releasing acetic acid and forming highly reactive silanol intermediates (dimethylsilanediol).[4] These silanols can then undergo self-condensation to form stable siloxane (Si-O-Si) bonds, resulting in the formation of a polymer network. This moisture-curing mechanism is the foundation of its use in room-temperature-vulcanizing (RTV) silicone sealants.[4]



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Caption: Two-step hydrolysis and condensation mechanism.

Applications in Research and Drug Development

Diacetoxymethylsilane is not merely a laboratory curiosity; it is a workhorse chemical with significant industrial and research applications.

Cross-linking Agent for Silicone Polymers

The primary industrial application is as a cross-linking agent in the production of RTV-1 silicone sealants.[2][4]

- **Causality:** The compound is mixed with silanol-terminated polydimethylsiloxane (PDMS). Upon exposure to atmospheric moisture, it hydrolyzes, and the resulting silanols co-condense with the PDMS chains. This process creates a durable, flexible, and water-resistant cross-linked silicone elastomer. The release of acetic acid gives these sealants their characteristic vinegar-like smell as they cure.[4]

Silylating Agent in Organic Synthesis

In the context of fine chemical and pharmaceutical synthesis, **diacetoxydimethylsilane** serves as an effective silylating agent.[3] It reacts with active hydrogen-containing functional groups, such as alcohols (-OH) and amines (-NH), to form silyl ethers and silylamides, respectively.[3]

- **Expertise & Experience:** This "protection" strategy is fundamental in multi-step organic synthesis. By temporarily converting a reactive functional group into a less reactive silyl derivative, chemists can perform reactions on other parts of the molecule without unintended side reactions. The silyl protecting group can then be easily removed under specific conditions to restore the original functional group. This improves reaction yields and purity.
- **Relevance to Drug Development:** The synthesis of complex APIs often requires intricate, multi-step pathways. Silylating agents like **diacetoxydimethylsilane** are crucial tools for medicinal chemists to selectively mask and unmask reactive sites, enabling the construction of complex molecular architectures.[8] While not typically part of the final drug structure, it is an essential intermediate reagent in the discovery and process development phases.[7][9]

Experimental Protocol: General Silylation of an Alcohol

This protocol describes a self-validating system for the protection of a primary alcohol. The progress can be monitored by Thin Layer Chromatography (TLC).

- **Preparation:** Under an inert atmosphere (e.g., Nitrogen or Argon), dissolve the alcohol substrate (1 equivalent) in a suitable anhydrous aprotic solvent (e.g., Dichloromethane, THF, or Acetonitrile).

- **Addition of Base:** Add a non-nucleophilic base (e.g., Triethylamine or Imidazole, 2.2 equivalents) to the solution to act as an acid scavenger for the acetic acid byproduct.
- **Addition of Silylating Agent:** Slowly add **diacetoxydimethylsilane** (1.1 equivalents) to the stirred solution at room temperature. The reaction may be mildly exothermic.
- **Reaction Monitoring:** Stir the reaction at room temperature and monitor its progress by TLC, observing the consumption of the starting alcohol and the appearance of a new, less polar spot corresponding to the silyl ether product.
- **Workup:** Once the reaction is complete, quench by adding a saturated aqueous solution of sodium bicarbonate. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the filtrate under reduced pressure. The resulting crude product can be purified by flash column chromatography on silica gel to yield the pure silyl ether.

Safety, Handling, and Storage

Diacetoxydimethylsilane is a corrosive and moisture-sensitive compound that requires careful handling.

- **Trustworthiness:** Adherence to a strict safety protocol is a self-validating system for preventing accidents and ensuring experimental reproducibility. All handling should be performed in a chemical fume hood while wearing appropriate Personal Protective Equipment (PPE).[\[5\]](#)[\[10\]](#)[\[11\]](#)

Hazard Identification

The compound is classified as hazardous, with primary risks associated with its corrosivity.[\[5\]](#)
[\[10\]](#)[\[11\]](#)

GHS Hazard Statement	Description
H314	Causes severe skin burns and eye damage
H318	Causes serious eye damage
H290	May be corrosive to metals

Source: Aggregated from GHS classifications.[\[1\]](#)[\[10\]](#)

Safe Handling and Storage Protocol

- Engineering Controls: Always handle **diacetoxymethylsilane** inside a certified chemical fume hood to avoid inhalation of vapors.[\[11\]](#)
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a flame-retardant lab coat, and chemical safety goggles with a face shield.[\[5\]](#)[\[10\]](#)
- Dispensing: Use dry syringes or cannulas for transferring the liquid under an inert atmosphere to prevent premature hydrolysis.
- Spill Management: In case of a spill, absorb with an inert, dry material (e.g., vermiculite or sand) and place in a sealed container for hazardous waste disposal. Do not use combustible materials.[\[11\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from water, moisture, and incompatible materials (e.g., strong oxidizing agents, bases).[\[3\]](#) The container should be kept under an inert atmosphere.

Conclusion

Diacetoxymethylsilane is a foundational reagent with a dual identity. In materials science, it is a cornerstone for creating robust silicone polymers through a moisture-activated cross-linking mechanism. For synthetic chemists, particularly those in pharmaceutical and drug development, it is an invaluable silylating agent that enables the strategic execution of complex molecular syntheses. Its utility is directly linked to its high reactivity, which demands a thorough understanding of its chemical properties and strict adherence to safety protocols. This guide provides the authoritative grounding for its effective and safe application in advanced research.

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- To cite this document: BenchChem. [Diacetoxydimethylsilane molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584538#diacetoxydimethylsilane-molecular-weight-and-formula]

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